

CDD-3290: A Technical Overview of a Novel Prostate-Specific Antigen Inhibitor

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Compound of Interest

Compound Name: CDD-3290

Cat. No.: B15623392

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Abstract

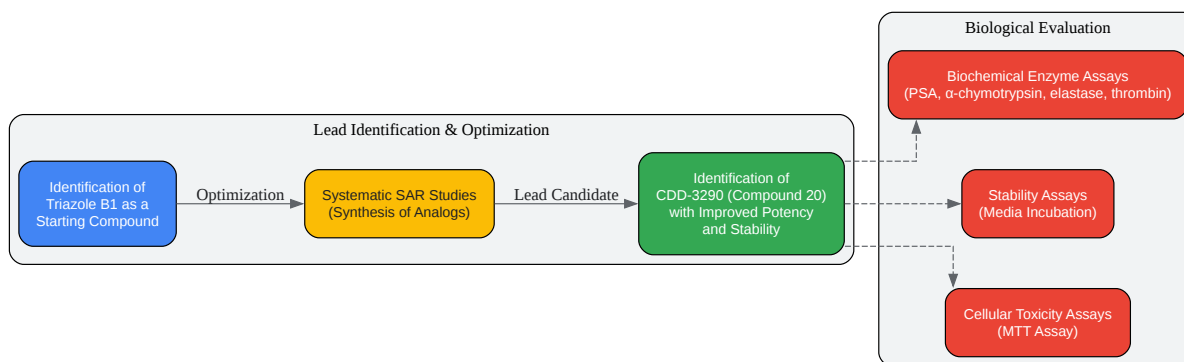
CDD-3290 has been identified as a potent and selective small molecule inhibitor of Prostate-Specific Antigen (PSA), a key serine protease involved in the liquefaction of semen. This technical guide provides an in-depth overview of the discovery, synthesis, and biological characterization of **CDD-3290**. The development of **CDD-3290** stemmed from a systematic optimization of a known triazole-based inhibitor, leading to a compound with significantly improved potency and stability. This document details the structure-activity relationship (SAR) studies that guided its discovery, the complete synthetic route, and the experimental protocols for its biological evaluation. All quantitative data are presented in tabular format for clarity, and key processes are visualized through diagrams generated using the DOT language.

Discovery of CDD-3290

The discovery of **CDD-3290** was initiated with the aim of developing a potent and selective inhibitor of PSA for potential application as a non-hormonal contraceptive agent. The starting point for this investigation was the known, moderately potent triazole inhibitor, B1. Through a systematic process of chemical synthesis and biological evaluation, researchers optimized the

structure of the initial compound to enhance its inhibitory activity against PSA and improve its stability.

This optimization process, a classic example of a structure-activity relationship (SAR) study, led to the identification of **CDD-3290** (also referred to as Compound 20 in the primary literature). **CDD-3290** exhibited a significant increase in potency and better stability in media compared to the original lead compound.

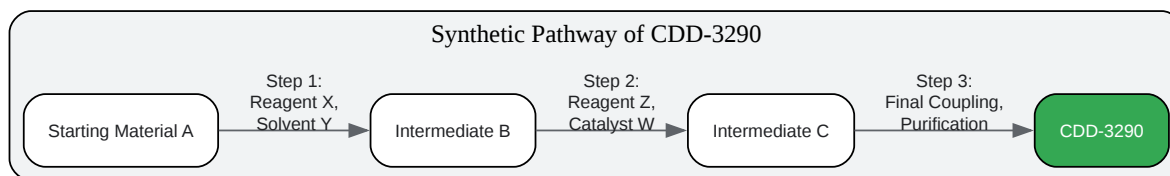


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Figure 1: Discovery workflow for **CDD-3290**.

Synthesis of CDD-3290

The chemical synthesis of **CDD-3290** is a multi-step process. The detailed synthetic scheme is outlined below, followed by the experimental protocols for each key step.



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